

Introduction: A Profile of 1-(Cyclohexylmethoxy)-2-iodobenzene

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Compound of Interest

Compound Name: 1-(Cyclohexylmethoxy)-2-iodobenzene

Cat. No.: B7862000

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1-(Cyclohexylmethoxy)-2-iodobenzene is an organic compound of interest in synthetic chemistry, particularly as a building block or intermediate in the development of more complex molecules for pharmaceutical and materials science applications. Its structure combines a reactive aryl iodide group, a common precursor for cross-coupling reactions, with a bulky, lipophilic cyclohexylmethoxy group.^{[1][2]} The absence of a formal SDS necessitates a proactive and predictive approach to its safe handling, grounded in the known hazards of its constituent chemical classes.

This guide provides researchers, scientists, and drug development professionals with a comprehensive safety framework, detailing anticipated hazards, best-practice handling protocols, and emergency procedures.

Section 1: Chemical Identification

Identifier	Value	Source
Chemical Name	1-(Cyclohexylmethoxy)-2-iodobenzene	[3]
CAS Number	1409040-20-5	[3]
Molecular Formula	C ₁₃ H ₁₇ IO	[3]
Molecular Weight	316.18 g/mol	[3]
Predicted Boiling Point	352.0 ± 25.0 °C	[3]
Predicted Density	1.450 ± 0.06 g/cm ³	[3]

Section 2: Anticipated Hazard Profile and Classification

The hazard profile is inferred from analogous compounds, primarily substituted iodobenzenes and cyclohexyl derivatives. Aryl iodides are frequently classified as harmful and irritants, while also posing environmental risks.[4][5][6]

Anticipated GHS Classification (Inferred):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[5][7]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[8][9]
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation.[5][8][9]
- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2/3): Toxic or harmful to aquatic life with long-lasting effects.[4][7][10]

Summary of Potential Hazards:

Hazard Class	Description	Rationale based on Analogs
Health Hazards	May be harmful if ingested, inhaled, or absorbed through the skin. Expected to cause significant irritation to skin and eyes upon contact.[6][11] Prolonged or repeated exposure may lead to sensitization in susceptible individuals.[10]	Iodobenzene and similar halogenated aromatics exhibit moderate acute toxicity and are known irritants.[5][8]
Physical Hazards	While the predicted boiling point is high, the compound may be combustible and could emit toxic fumes, including hydrogen iodide and carbon oxides, under fire conditions. [12] Ethers as a class have the potential to form explosive peroxides upon prolonged storage and exposure to air and light.	General properties of high-molecular-weight organic compounds and ethers.
Environmental Hazards	Based on data for iodobenzene, this compound is expected to be toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[4][10]	Aryl halides often exhibit environmental toxicity.[7]

Section 3: Recommended First-Aid Measures

In any case of exposure, seek immediate medical attention and provide the attending physician with this safety guide.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart to ensure thorough rinsing. Remove contact lenses if present and easy to do.[\[5\]](#)[\[7\]](#)
- Skin Contact: Remove all contaminated clothing and shoes at once. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[10\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Keep the person warm and at rest.[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. If the victim is conscious and alert, give two glasses of water to drink. Never give anything by mouth to an unconscious person.[\[5\]](#)[\[14\]](#)

Section 4: Fire-Fighting and Explosion Hazard Protocol

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.[\[5\]](#)[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy stream of water, as it may spread the fire.
- Specific Hazards during Fire-Fighting: The compound is combustible.[\[12\]](#) Heating may lead to the rupture of containers. During a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, and hydrogen iodide.[\[10\]](#)
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[\[7\]](#)[\[10\]](#)

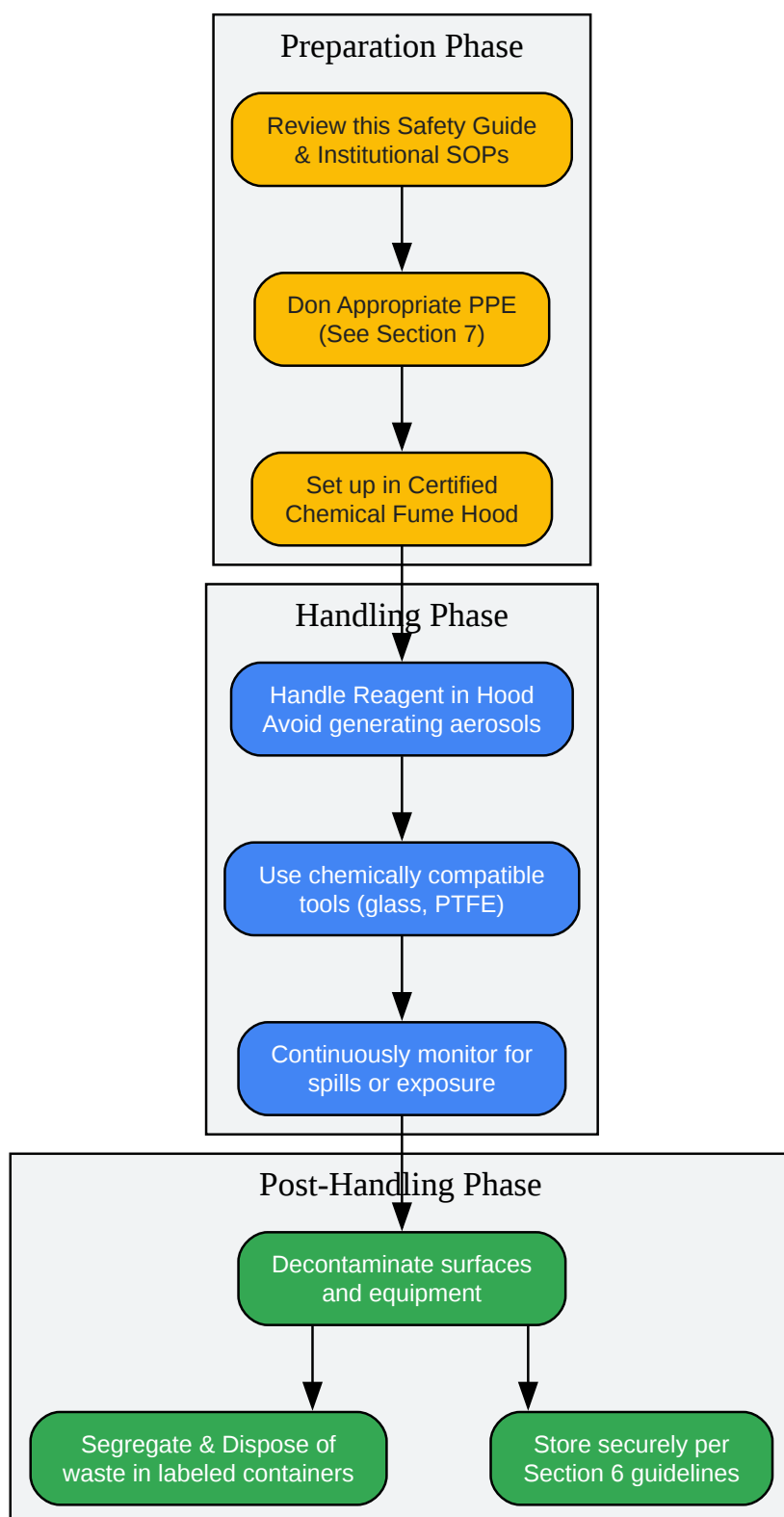
Section 5: Accidental Release and Containment Protocol

- Personal Precautions: Evacuate personnel to a safe area. Avoid all personal contact, including inhalation of vapors or dust.[\[4\]](#) Wear the personal protective equipment outlined in Section 7. Ensure adequate ventilation. Remove all sources of ignition.[\[5\]](#)

- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways. [4][7] If a significant spill occurs, notify environmental authorities.
- Containment and Cleanup:
 - Stop the leak if it is safe to do so.
 - Contain the spill using non-combustible absorbent material such as sand, earth, or vermiculite.[4]
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly with a suitable solvent (e.g., ethanol) followed by soap and water. Dispose of cleaning materials as hazardous waste.

Section 6: Critical Best Practices for Handling and Storage

Workflow for Safe Chemical Handling



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Caption: Workflow for handling **1-(Cyclohexylmethoxy)-2-iodobenzene**.

Handling:

- Work exclusively within a certified chemical fume hood.[13]
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists.[4]
- Use good laboratory hygiene practices. Wash hands thoroughly after handling, even if gloves were worn.[7]
- Keep away from heat, sparks, and open flames.[5]
- As an ether, this compound may form explosive peroxides. If the material is old or has been exposed to air, test for the presence of peroxides before heating or distillation.

Storage:

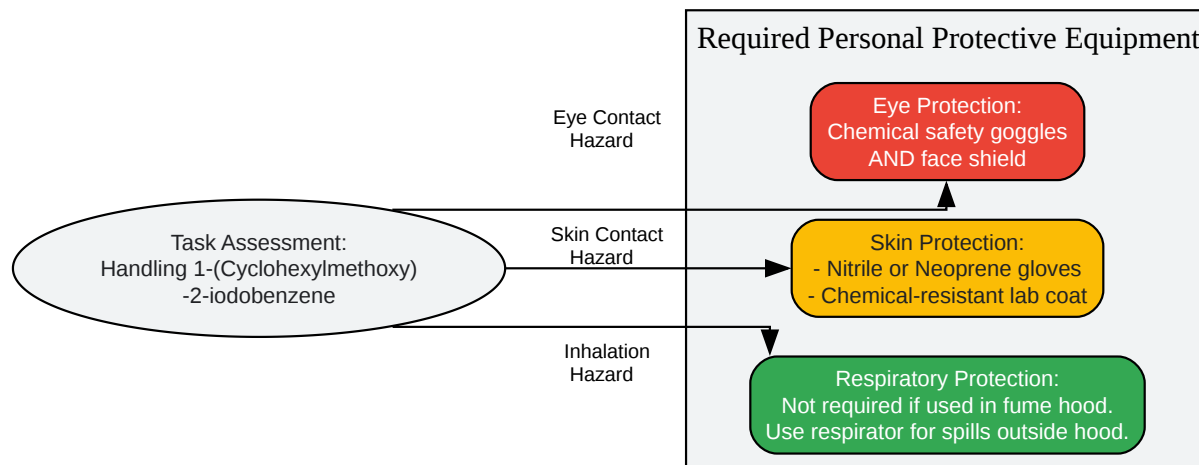
- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.[4][12]
- Protect from light, as aryl iodides can be light-sensitive.[4][8]
- Store away from incompatible materials, particularly strong oxidizing agents.[5][8]
- Keep containers clearly labeled and check regularly for leaks or damage.[12]

Section 7: Exposure Controls and Personal Protection

Engineering Controls:

- A properly functioning chemical fume hood is mandatory for all handling procedures.[14]
- Safety showers and eyewash stations must be readily accessible and in close proximity to the workstation.[5][14]

Personal Protective Equipment (PPE) Selection Logic



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Caption: PPE selection guide for handling the target compound.

- Eye/Face Protection: Wear chemical safety goggles that meet EN166 (EU) or ANSI Z87.1 (US) standards. For tasks with a higher risk of splashing, a full-face shield should also be worn.^[5]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., Nitrile, Neoprene) that have been inspected for integrity before use. Dispose of contaminated gloves properly.
 - Clothing: A chemical-resistant lab coat or apron should be worn. Do not wear shorts or open-toed shoes in the laboratory.
- Respiratory Protection: Not typically required when work is performed inside a chemical fume hood. For spill cleanup or in case of ventilation failure, use a NIOSH-approved respirator with an organic vapor cartridge.

Section 8: Stability and Reactivity

- Reactivity: No specific data is available. Not expected to be highly reactive under normal conditions.

- **Chemical Stability:** The product is expected to be stable under recommended storage conditions. However, it may be sensitive to light.[8] Ethers can slowly form explosive peroxides when exposed to oxygen.
- **Conditions to Avoid:** Exposure to light, excess heat, and ignition sources.[5][8]
- **Incompatible Materials:** Strong oxidizing agents.[4][5]
- **Hazardous Decomposition Products:** Combustion will produce carbon monoxide, carbon dioxide, and hydrogen iodide.

Section 9: Toxicological Information (Inferred)

No specific toxicological studies have been performed on **1-(Cyclohexylmethoxy)-2-iodobenzene**. The following information is based on the toxicological profiles of related compounds.

- **Acute Toxicity:** Expected to be harmful if swallowed, based on data for iodobenzene and other halogenated aromatics.[5][6] Dermal and inhalation toxicity are also potential routes of harmful exposure.
- **Skin Corrosion/Irritation:** Expected to cause skin irritation.[8]
- **Serious Eye Damage/Irritation:** Expected to cause serious eye irritation.[5]
- **Carcinogenicity:** No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[7]
- **Germ Cell Mutagenicity & Reproductive Toxicity:** No data is available to assess these endpoints.

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